

# Characterization and Spectral Analysis of N-Nitroso Abemaciclib: A Technical Guide

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## Compound of Interest

Compound Name: *N-Nitroso Abemaciclib*

Cat. No.: *B16340065*

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the characterization and spectral analysis of **N-Nitroso Abemaciclib**, a potential nitrosamine impurity in the drug substance Abemaciclib. Nitrosamine impurities are a class of compounds of significant concern to regulatory agencies due to their potential carcinogenic properties. Therefore, robust analytical methods for their identification, quantification, and control are critical for ensuring the safety and quality of pharmaceutical products. This document outlines the key physicochemical properties of **N-Nitroso Abemaciclib**, details the standard analytical techniques employed for its characterization, and presents a logical workflow for its analysis. The information herein is intended to support researchers, scientists, and drug development professionals in establishing effective control strategies for this impurity.

## Introduction

Abemaciclib, a cyclin-dependent kinase 4 and 6 (CDK4/6) inhibitor, is a crucial therapeutic agent in the treatment of certain types of breast cancer.<sup>[1]</sup> As with any pharmaceutical compound, the control of impurities is a critical aspect of drug development and manufacturing.

N-nitroso compounds, commonly known as nitrosamines, have emerged as a significant focus of regulatory scrutiny due to their classification as probable human carcinogens. The formation of nitrosamines is possible when secondary or tertiary amines react with a nitrosating agent, such as nitrous acid.<sup>[2]</sup> The molecular structure of Abemaciclib contains a secondary amine moiety, making it susceptible to nitrosation and the formation of **N-Nitroso Abemaciclib**.

This guide details the essential information required for the robust characterization and spectral analysis of **N-Nitroso Abemaciclib**, providing a framework for its detection and quantification in Abemaciclib drug substance and product.

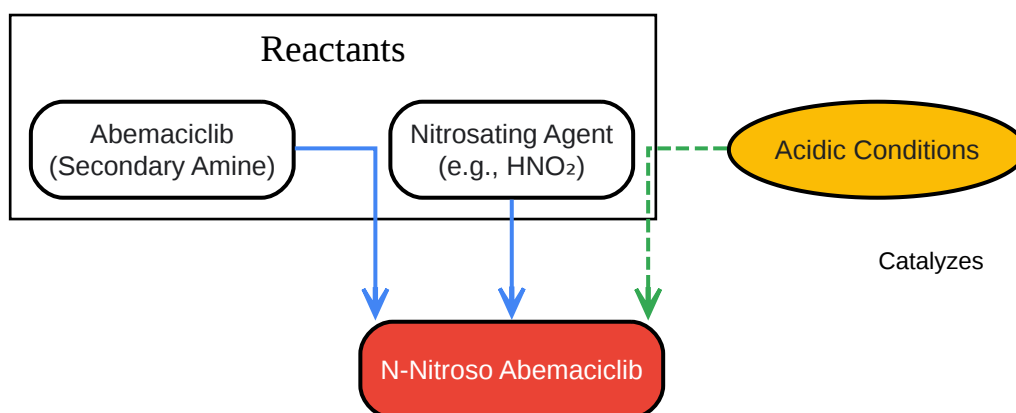
## Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-Nitroso Abemaciclib** is fundamental for the development of appropriate analytical methods. Key identifying information is summarized in the table below.

| Property          | Value                                                                                                                                                | Source       |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------------|--------------|
| Chemical Name     | N-(5-((4-Ethylpiperazin-1-yl)methyl)pyridin-2-yl)-N-(5-fluoro-4-(4-fluoro-1-isopropyl-2-methyl-1H-benzo[d]imidazol-6-yl)pyrimidin-2-yl)nitrous amide | [2][3][4][5] |
| Molecular Formula | C <sub>27</sub> H <sub>31</sub> F <sub>2</sub> N <sub>9</sub> O                                                                                      | [3][5][6][7] |
| Molecular Weight  | 535.6 g/mol                                                                                                                                          | [3][5][6][7] |
| Canonical SMILES  | <chem>CCN1CCN(CC2=CN=C(C=C2)N(C3=NC=C(C(=N3)C4=CC5=C(C(=C4)F)N=C(N5C(C)C)C)F)N=O)CC1</chem>                                                          | [6]          |
| InChI Key         | QKONLHCXQWQPEN-UHFFFAOYSA-N                                                                                                                          | [6]          |
| Appearance        | To be determined (typically a solid)                                                                                                                 | N/A          |
| Solubility        | To be determined                                                                                                                                     | N/A          |

## Potential Formation Pathway

The formation of **N-Nitroso Abemaciclib** is predicated on the reaction of the secondary amine in the Abemaciclib molecule with a nitrosating agent. This reaction is typically acid-catalyzed. A simplified representation of this pathway is illustrated below.

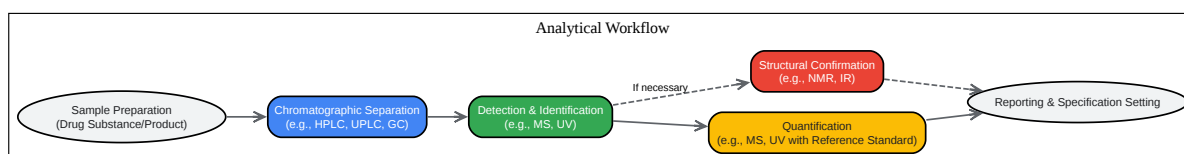


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A simplified reaction pathway for the formation of **N-Nitroso Abemaciclib**.

## Analytical Characterization Workflow

A multi-faceted analytical approach is required for the unequivocal identification and quantification of **N-Nitroso Abemaciclib**. The following workflow outlines the key stages and techniques involved.



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A typical analytical workflow for the characterization of **N-Nitroso Abemaciclib**.

## Spectral Analysis and Experimental Protocols

While specific, publicly available spectral data for **N-Nitroso Abemaciclib** is limited, this section outlines the standard experimental protocols for the analytical techniques used in its characterization. Reference standards for **N-Nitroso Abemaciclib** are available from various

suppliers, who confirm that a comprehensive Certificate of Analysis (CoA) including data from these techniques is provided.[5]

## High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for the separation and quantification of **N-Nitroso Abemaciclib** from the parent drug and other impurities.

- Objective: To develop a stability-indicating method capable of resolving **N-Nitroso Abemaciclib** from Abemaciclib and its other known impurities.
- Instrumentation: A standard HPLC or UPLC system equipped with a UV detector and/or coupled to a mass spectrometer.
- Typical Chromatographic Conditions:
  - Column: A reversed-phase C18 column (e.g., 100 mm x 4.6 mm, 2.7 µm particle size).
  - Mobile Phase A: 0.1% Formic acid in water.
  - Mobile Phase B: 0.1% Formic acid in acetonitrile.
  - Gradient: A suitable gradient program starting with a low percentage of Mobile Phase B, gradually increasing to elute the analytes.
  - Flow Rate: 0.5 - 1.0 mL/min.
  - Column Temperature: 30 - 40 °C.
  - Detection: UV detection at an appropriate wavelength (to be determined by UV-Vis spectroscopy) and/or mass spectrometric detection.
- Sample Preparation: The sample is dissolved in a suitable diluent (e.g., a mixture of acetonitrile and water) to an appropriate concentration.

## Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), is a powerful tool for the identification and quantification of trace-level impurities like **N-Nitroso Abemaciclib**.

- Objective: To confirm the molecular weight of **N-Nitroso Abemaciclib** and to elucidate its fragmentation pattern for structural confirmation.
- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) coupled to an HPLC or UPLC system.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode is typically suitable for this class of compounds.
- Expected Observations:
  - Full Scan MS: The protonated molecule  $[M+H]^+$  at an  $m/z$  corresponding to the molecular weight of **N-Nitroso Abemaciclib** (535.6 g/mol ).
  - MS/MS Fragmentation: Tandem mass spectrometry (MS/MS) experiments would be performed on the parent ion to generate a characteristic fragmentation pattern. This pattern can be used for structural elucidation and as a basis for a sensitive and selective multiple reaction monitoring (MRM) method for quantification.

| Technique                                | Expected Result                                                                                                 |
|------------------------------------------|-----------------------------------------------------------------------------------------------------------------|
| High-Resolution Mass Spectrometry (HRMS) | Accurate mass measurement of the $[M+H]^+$ ion, confirming the elemental composition ( $C_{27}H_{31}F_2N_9O$ ). |
| Tandem Mass Spectrometry (MS/MS)         | Characteristic fragmentation pattern aiding in structural confirmation.                                         |

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most definitive technique for the structural elucidation of organic molecules.

- Objective: To provide unequivocal structural confirmation of **N-Nitroso Abemaciclib**.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Experiments:
  - $^1\text{H}$  NMR: Will provide information on the number and types of protons and their connectivity. The introduction of the nitroso group is expected to cause significant chemical shift changes in the protons of the adjacent methylene and aromatic groups compared to the parent Abemaciclib molecule.
  - $^{13}\text{C}$  NMR: Will show the number of unique carbon atoms in the molecule.
  - 2D NMR (e.g., COSY, HSQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, providing definitive structural proof.
- Sample Preparation: The purified **N-Nitroso Abemaciclib** reference standard is dissolved in a suitable deuterated solvent (e.g., DMSO- $d_6$ ,  $\text{CDCl}_3$ ).

## Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule.

- Objective: To identify the characteristic vibrational frequencies of the functional groups in **N-Nitroso Abemaciclib**, particularly the N-N=O stretching vibration.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer.
- Sample Preparation: The sample can be analyzed as a solid (e.g., using a KBr pellet or an ATR accessory).
- Expected Observations: The IR spectrum is expected to show characteristic absorption bands for the various functional groups in the molecule. A key diagnostic peak would be the N-N=O stretching vibration, which typically appears in the region of  $1430\text{--}1500\text{ cm}^{-1}$ .

## Conclusion

The effective control of **N-Nitroso Abemaciclib** is a critical component of ensuring the safety and quality of Abemaciclib-containing pharmaceuticals. This technical guide has provided a

comprehensive overview of the essential physicochemical properties and a robust analytical framework for the characterization and spectral analysis of this potential impurity. The successful implementation of the described methodologies, including HPLC for separation and quantification, MS for identification and confirmation, and NMR and IR for definitive structural elucidation, will enable drug developers and manufacturers to meet the stringent regulatory requirements for the control of nitrosamine impurities. The use of qualified reference standards is paramount for the validation of these analytical procedures.

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## References

- 1. [veeprho.com](http://veeprho.com) [[veeprho.com](http://veeprho.com)]
- 2. N-Nitroso Abemaciclib Impurity 1 | CAS No- NA | NA [[chemicea.com](http://chemicea.com)]
- 3. Abemaciclib Nitroso Impurity 1 | SynZeal [[synzeal.com](http://synzeal.com)]
- 4. [veeprho.com](http://veeprho.com) [[veeprho.com](http://veeprho.com)]
- 5. [synthinkchemicals.com](http://synthinkchemicals.com) [[synthinkchemicals.com](http://synthinkchemicals.com)]
- 6. N-Nitroso Abemaciclib | C27H31F2N9O | CID 172990564 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 7. N-Nitroso Abemaciclib | Axios Research [[axios-research.com](http://axios-research.com)]
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